

Unveiling the Biological Activity of AKT-IN-1: A Technical Guide

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Compound of Interest

Compound Name: AKT-IN-1

Cat. No.: B605751

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This in-depth technical guide provides a comprehensive overview of the biological activity of **AKT-IN-1**, an allosteric inhibitor of the AKT serine/threonine kinase. This document details its mechanism of action, summarizes key quantitative data, and outlines the experimental methodologies used to characterize this compound.

Core Mechanism of Action

AKT-IN-1 is an allosteric inhibitor that targets the AKT kinase, a central node in the PI3K/AKT/mTOR signaling pathway, which is crucial for regulating cell growth, proliferation, survival, and metabolism.^{[1][2]} Unlike ATP-competitive inhibitors that bind to the kinase's active site, allosteric inhibitors like **AKT-IN-1** bind to a distinct site at the interface of the pleckstrin homology (PH) and kinase domains.^{[1][3]} This binding event locks the kinase in an inactive conformation, preventing its activation and subsequent phosphorylation of downstream targets.^[1]

Quantitative Biological Data

The biological activity of **AKT-IN-1** has been quantified through various in vitro and cellular assays. The following tables summarize the key inhibitory concentrations.

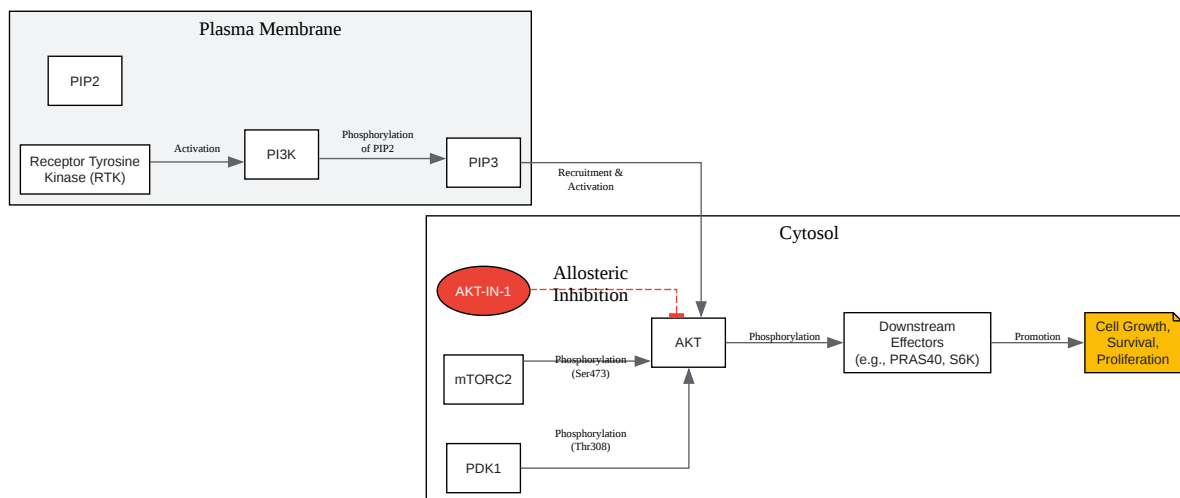
Parameter	Value (μM)	Assay Type
IC ₅₀ (AKT)	1.042	Biochemical Kinase Assay
IC ₅₀ (pAKT Thr308)	0.422	Cellular Phosphorylation Assay
IC ₅₀ (pAKT Ser473)	0.322	Cellular Phosphorylation Assay

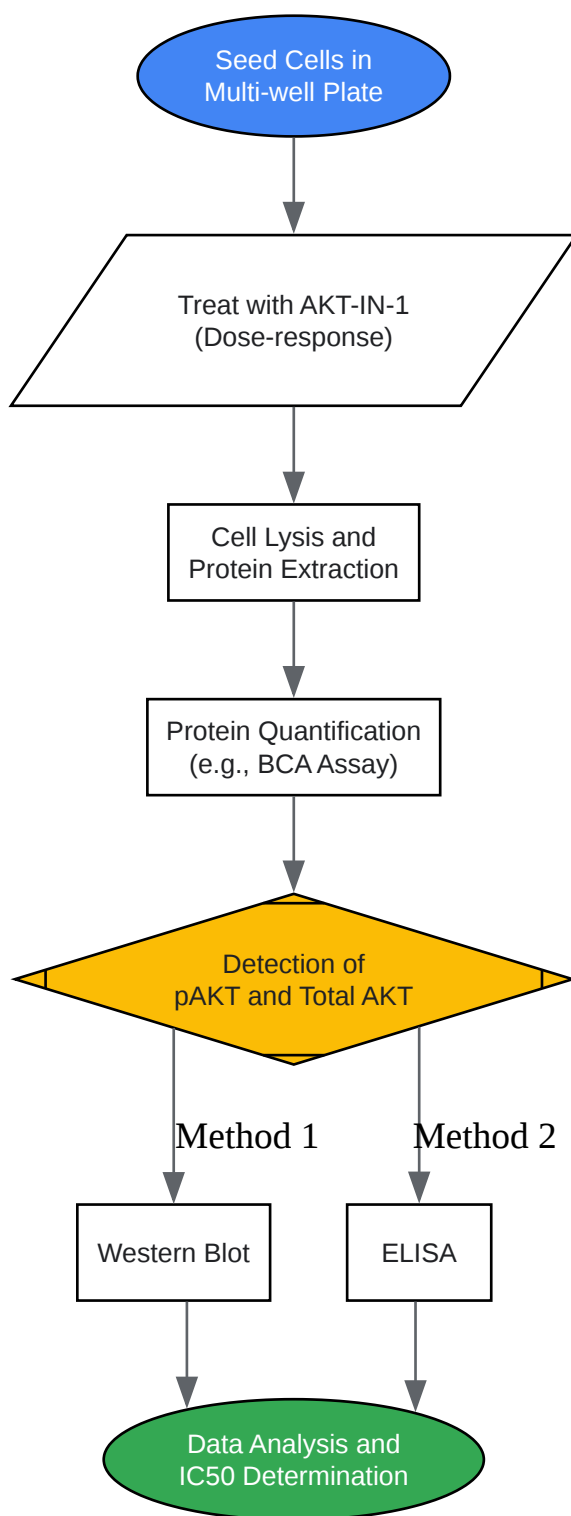
Table 1: In Vitro and Cellular
Inhibitory Activity of AKT-IN-1.

[\[4\]](#)

Signaling Pathway and Mechanism of Inhibition

AKT-IN-1 exerts its effect by intercepting the AKT signaling cascade. The following diagram illustrates the canonical PI3K/AKT pathway and the specific point of inhibition by **AKT-IN-1**.





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